

# 5-Chlorooxindole: A Comprehensive Technical Overview of its Physicochemical Properties

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## Compound of Interest

Compound Name: 5-Chlorooxindole

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This technical guide provides an in-depth analysis of the physicochemical properties of **5-Chlorooxindole**, a key intermediate in the synthesis of various pharmaceutical compounds. This document outlines its melting and boiling points, detailed experimental protocols for their determination, and a representative synthetic workflow.

## Core Physicochemical Data

The accurate determination of melting and boiling points is fundamental for the characterization and quality control of chemical substances. The experimentally determined and predicted values for **5-Chlorooxindole** are summarized below.

Property	Value	Source
Melting Point	194 - 197 °C	Literature Data[1][2]
Melting Point	194 - 201 °C	Thermo Fisher Scientific[3]
Boiling Point	348.3 ± 42.0 °C	Predicted[1]

## Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of solid organic compounds like **5-Chlorooxindole**.

## Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. This is a crucial indicator of purity, with pure compounds typically exhibiting a sharp melting range.

Methodology: Capillary Method

- **Sample Preparation:** A small quantity of finely powdered, dry **5-Chlorooxindole** is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.<sup>[4][5]</sup>
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.<sup>[4]</sup> This assembly is then placed in a melting point apparatus, which can be an oil bath (such as a Thiele tube) or a metal block heater.<sup>[6]</sup>
- **Heating:** The apparatus is heated gradually, with the rate of heating slowed to approximately 1-2 °C per minute as the temperature approaches the expected melting point.<sup>[6][7]</sup>
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.<sup>[8]</sup> For a pure compound, this range is typically narrow.

## Boiling Point Determination

As **5-Chlorooxindole** is a solid at room temperature, its boiling point is determined at reduced pressure or, more commonly, is predicted using computational models. The reported boiling point is a predicted value. The following is a general protocol for the experimental determination of the boiling point of a high-boiling organic compound.

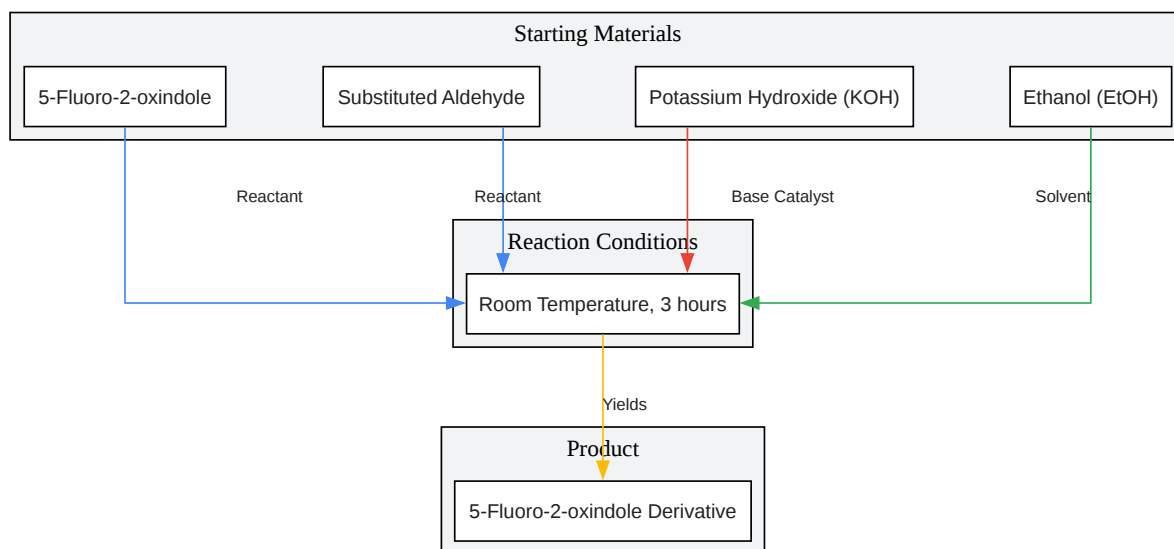
Methodology: Distillation Method

- **Apparatus Setup:** A small amount of the substance is placed in a distillation flask. For high-boiling compounds, a short-path distillation apparatus under reduced pressure is often used to prevent decomposition.
- **Heating:** The flask is heated gently in a heating mantle.

- **Temperature Measurement:** A thermometer is placed so that the top of the bulb is level with the side-arm of the distillation flask.
- **Boiling Point Reading:** The temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. The atmospheric pressure (or the pressure of the vacuum system) must also be recorded, as the boiling point is pressure-dependent.

## Synthetic Workflow Example

**5-Chlorooxindole** and its derivatives are valuable synthons in medicinal chemistry. The following diagram illustrates a general synthetic pathway for the preparation of substituted 2-oxindole derivatives, which is analogous to the synthesis of various biologically active molecules.



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Caption: Synthesis of 5-Fluoro-2-oxindole Derivatives.

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